

# 2-Chloropropane-2-D1: Proper Disposal and Handling Procedures

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## Compound of Interest

Compound Name: 2-Chloropropane-2-D1

CAS No.: 53778-42-0

Cat. No.: B1489957

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## Executive Safety Summary

**2-Chloropropane-2-D1** (Isopropyl Chloride-d1) presents a dual hazard profile: it is highly flammable (Flash Point -32°C) and prone to hydrolysis, releasing corrosive hydrochloric acid (HCl).

Effective disposal requires strict segregation from non-halogenated solvents.<sup>[1][2]</sup> Unlike standard organic waste, this compound cannot be used in standard fuel blending programs due to its halogen content. It must be directed to high-temperature incineration facilities equipped with scrubbers.

Immediate Action Required:

- Segregate: Place ONLY in Halogenated Waste streams.
- Containerize: Use glass or HDPE. DO NOT USE ALUMINUM (risk of exothermic reaction and failure).
- Label: Clearly mark as "Flammable" and "Halogenated."<sup>[3]</sup>

## Physicochemical & Hazard Profile

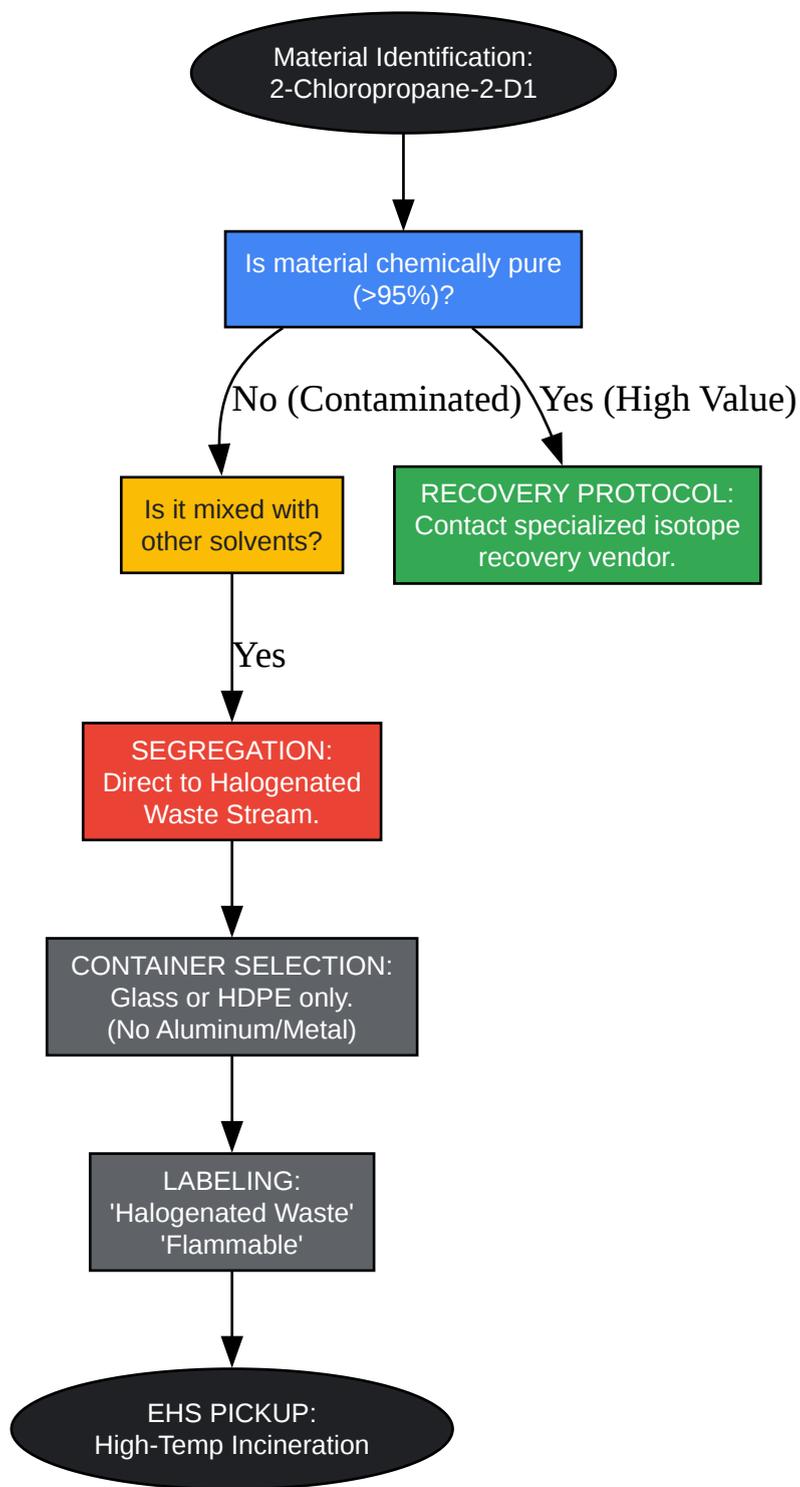
Understanding the physical properties is the first step in designing a safe disposal protocol. The deuterium substitution (

H) increases the cost significantly but alters the chemical safety profile negligibly compared to the protio-form.

Property	Data Value	Operational Implication
CAS Number	53778-42-0	Use for specific inventory tracking.
Parent CAS	75-29-6 (2-Chloropropane)	Use for regulatory (RCRA) referencing.
Flash Point	-32°C (-25.6°F)	Critical Fire Hazard. Ground all vessels during transfer.
Boiling Point	~35-37°C	High Volatility. Keep waste containers tightly capped to prevent vapor accumulation.
Density	~0.88 g/mL	Heavier than some organics, but lighter than water.
Reactivity	Hydrolyzes in water	Generates HCl over time; do not store in metal cans.
RCRA Code	D001 (Ignitable)	Primary EPA waste designation.

## Pre-Disposal Decision Matrix: Recovery vs. Disposal

Because **2-Chloropropane-2-D1** is a high-value deuterated reagent, disposal should be the last resort. However, once deemed waste, it must be processed strictly.



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Figure 1: Decision matrix for the handling of deuterated alkyl halides. Note the critical divergence between recovery and destruction based on purity.

## Detailed Operational Protocol

### Step 1: Segregation (The "Halogen Rule")

Protocol: You must separate **2-Chloropropane-2-D1** from non-halogenated solvents (e.g., acetone, methanol, hexane).

- Scientific Rationale: Non-halogenated waste is often disposed of via fuel blending (burning in cement kilns).[4] Halogenated compounds release acid gases (HCl) and can form dioxins if burned at these lower temperatures. They require specific high-temperature incineration with acid scrubbers. Mixing them contaminates the cheaper waste stream, elevating disposal costs for the entire volume.

### Step 2: Container Selection

Protocol: Use Amber Glass or High-Density Polyethylene (HDPE) containers.

- Prohibited: Do not use aluminum or unlined steel cans.
- Scientific Rationale: Alkyl halides are prone to hydrolysis, especially if the waste stream contains traces of moisture.

The generated Hydrochloric Acid (HCl) will corrode metal containers, potentially leading to leaks or structural failure. Aluminum can also catalyze dehydrohalogenation, leading to exothermic pressure buildup.

### Step 3: Labeling and Storage

Protocol:

- Affix a hazardous waste tag immediately upon the first addition of waste.[1]
- Check "Flammable" and "Toxic".[3][5]
- Explicitly write: "Halogenated Waste: **2-Chloropropane-2-D1**".
- Store in a Flammable Safety Cabinet, away from oxidizers and alkali metals.

## Emergency Procedures

## Spill Management (Small Scale < 500 mL)

- Evacuate: Clear the immediate area. The flash point is -32°C; vapors can ignite on hot plates or static discharge.
- Ventilate: Open fume hoods fully.
- Absorb: Use Vermiculite or Activated Charcoal pads.
  - Note: Do not use paper towels as the primary absorbent for large amounts, as they increase the surface area for evaporation and flammability.
- Disposal: Place soaked absorbents into a sealable bag, then into the solid hazardous waste bin.

## Exposure Response

- Inhalation: Move to fresh air immediately. Narcotic effects (dizziness) are common.
- Skin/Eye Contact: Flush with water for 15 minutes. The compound is defatting and an irritant.  
[6]

## Regulatory Framework (US Focus)

Compliance is not optional.[7][8] The following codes apply to 2-Chloropropane (and by extension, its deuterated analog):

- EPA Waste Code:D001 (Ignitable Characteristic).[9]
- Halogenated Solvent Status: While not specifically listed in the F001/F002 degreaser lists by name, it is chemically classified as a halogenated solvent.[4]
- TSCA: Research quantities are usually exempt under the R&D exemption, provided they are used under the supervision of a technically qualified individual.

## References

- U.S. Environmental Protection Agency (EPA). (2024). Defining Hazardous Waste: Listed and Characteristic Wastes (D001). Retrieved from [\[Link\]](#)

- National Research Council. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press. Retrieved from [[Link](#)]
- PubChem. (2024).[6] 2-Chloropropane Compound Summary. National Library of Medicine. Retrieved from [[Link](#)]

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## Sources

- 1. 7.2 Organic Solvents [[ehs.cornell.edu](https://ehs.cornell.edu)]
- 2. braun.matse.illinois.edu [[braun.matse.illinois.edu](https://braun.matse.illinois.edu)]
- 3. campusoperations.temple.edu [[campusoperations.temple.edu](https://campusoperations.temple.edu)]
- 4. riskmanagement.sites.olt.ubc.ca [[riskmanagement.sites.olt.ubc.ca](https://riskmanagement.sites.olt.ubc.ca)]
- 5. dept.harpercollege.edu [[dept.harpercollege.edu](https://dept.harpercollege.edu)]
- 6. newtopchem.com [[newtopchem.com](https://newtopchem.com)]
- 7. uwwapps.uww.edu [[uwwapps.uww.edu](https://uwwapps.uww.edu)]
- 8. sigmaaldrich.com [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 9. datasheets.scbt.com [[datasheets.scbt.com](https://datasheets.scbt.com)]
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